

Folate-PEG2-Amine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Folate-PEG2-amine

Cat. No.: B8777857

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Folate-PEG2-amine is a heterobifunctional molecule composed of a folic acid moiety, a short polyethylene glycol (PEG) linker with two ethylene glycol units, and a terminal primary amine group. This unique structure positions it as a valuable tool in the development of targeted therapeutics and diagnostics, particularly in oncology.

The folic acid component serves as a high-affinity targeting ligand for the folate receptor (FR), which is frequently overexpressed on the surface of various cancer cells, including those of the ovary, lung, breast, and brain, while having limited expression in healthy tissues. The hydrophilic PEG linker enhances the molecule's solubility and biocompatibility, and the terminal amine provides a reactive handle for conjugation to a wide array of molecules, such as small molecule drugs, imaging agents, or nanoparticles. This targeted delivery approach aims to increase the therapeutic index of conjugated payloads by concentrating them at the site of disease and minimizing off-target toxicity.

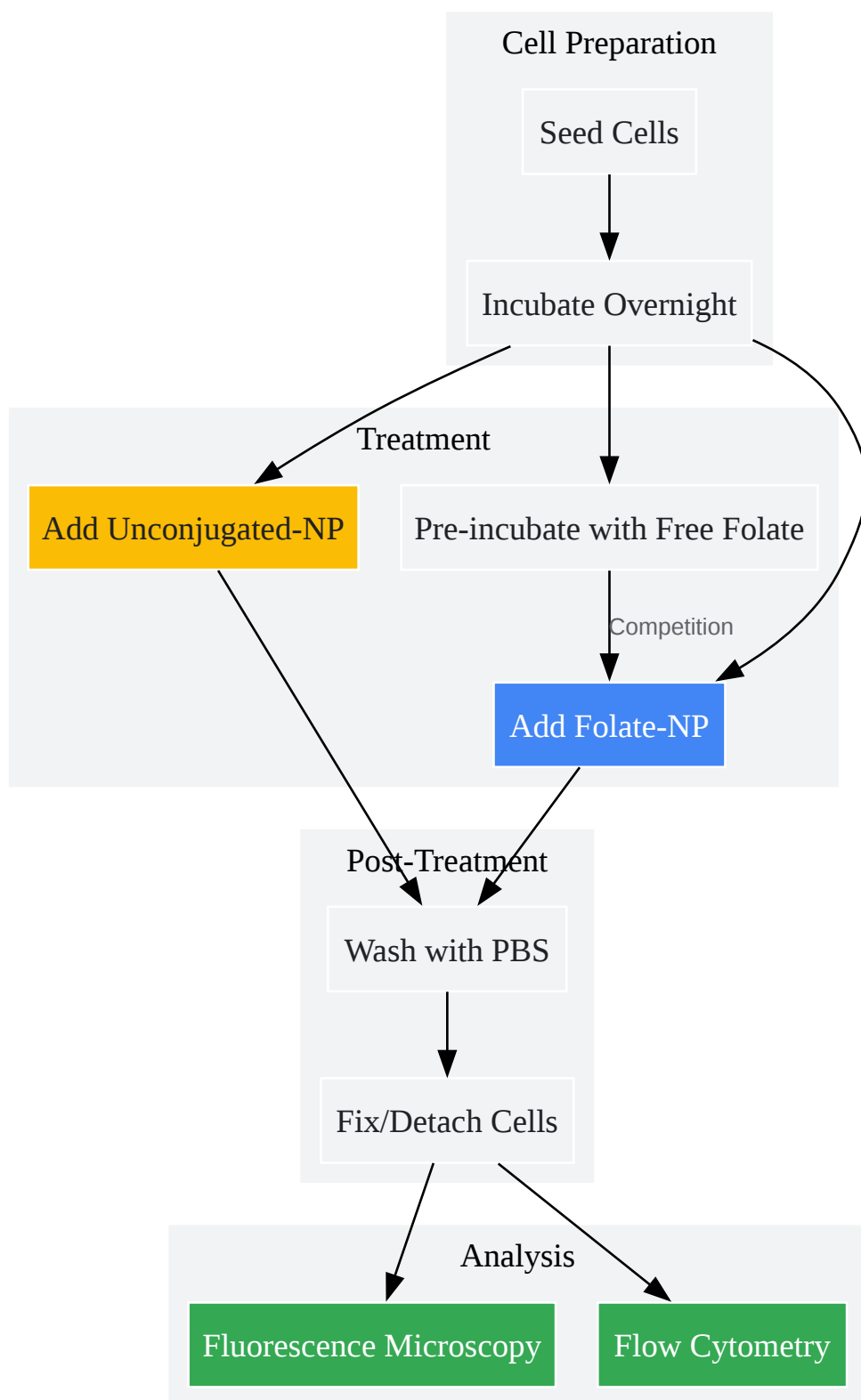
Physicochemical Properties

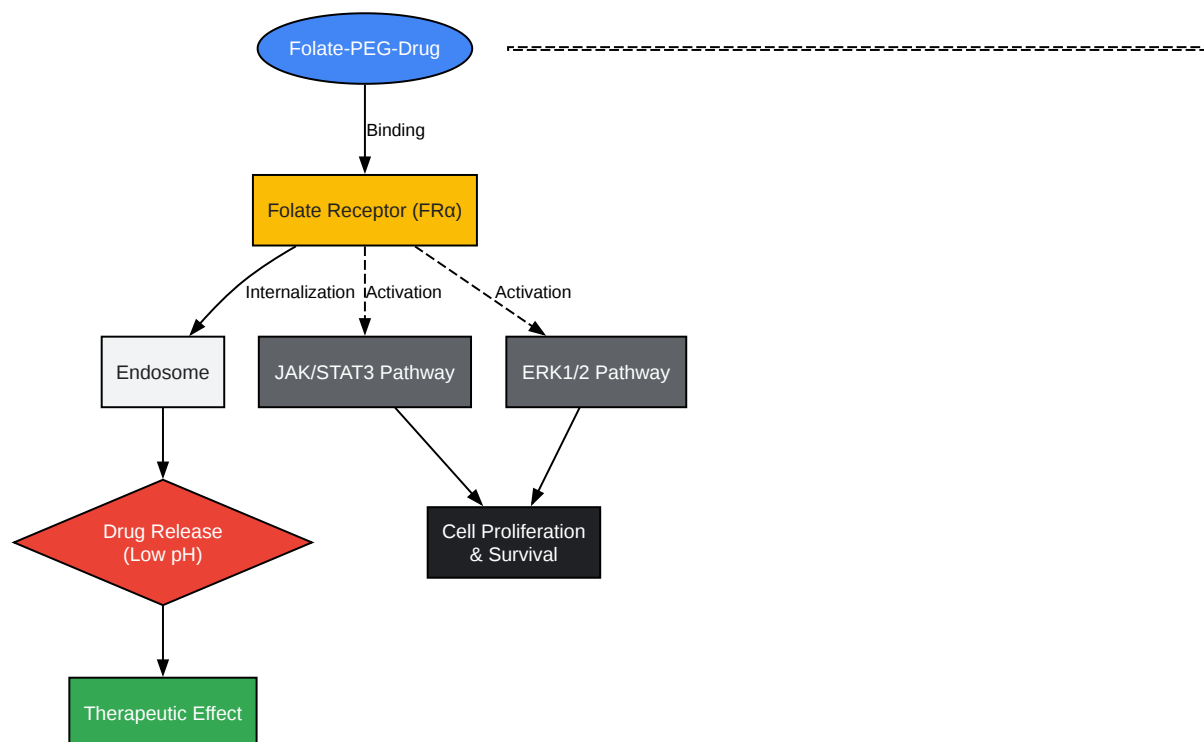
A summary of the key physicochemical properties of **Folate-PEG2-amine** is presented in the table below. This data has been compiled from various supplier datasheets and publicly available chemical databases.

Property	Value	Source
Chemical Formula	C ₂₅ H ₃₃ N ₉ O ₇	[1] [2]
Molecular Weight	571.59 g/mol	[1] [3]
CAS Number	1099829-15-8	[1]
Appearance	Yellow to orange solid	
Purity	>96%	
Solubility	Soluble in DMSO (up to 10 mM), DMF, and water.	
Predicted Density	1.52 ± 0.1 g/cm ³	
Storage Conditions	Store at -20°C, desiccated and protected from light.	
SMILES	<chem>O=C(CC--INVALID-LINK--NC(C(C=C1)=CC=C1NCC2=NC(C(NC(N)=N3)=O)=C3N=C2)=O)NCCOCCOCCN</chem>	

Chemical Structure

The chemical structure of **Folate-PEG2-amine** consists of three key components: the pteridine ring system of folic acid, the di-ethylene glycol linker, and the terminal primary amine.





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